

The Chemistry of Isoquinoline N-Oxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoquinoline N-oxide*

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Executive Summary

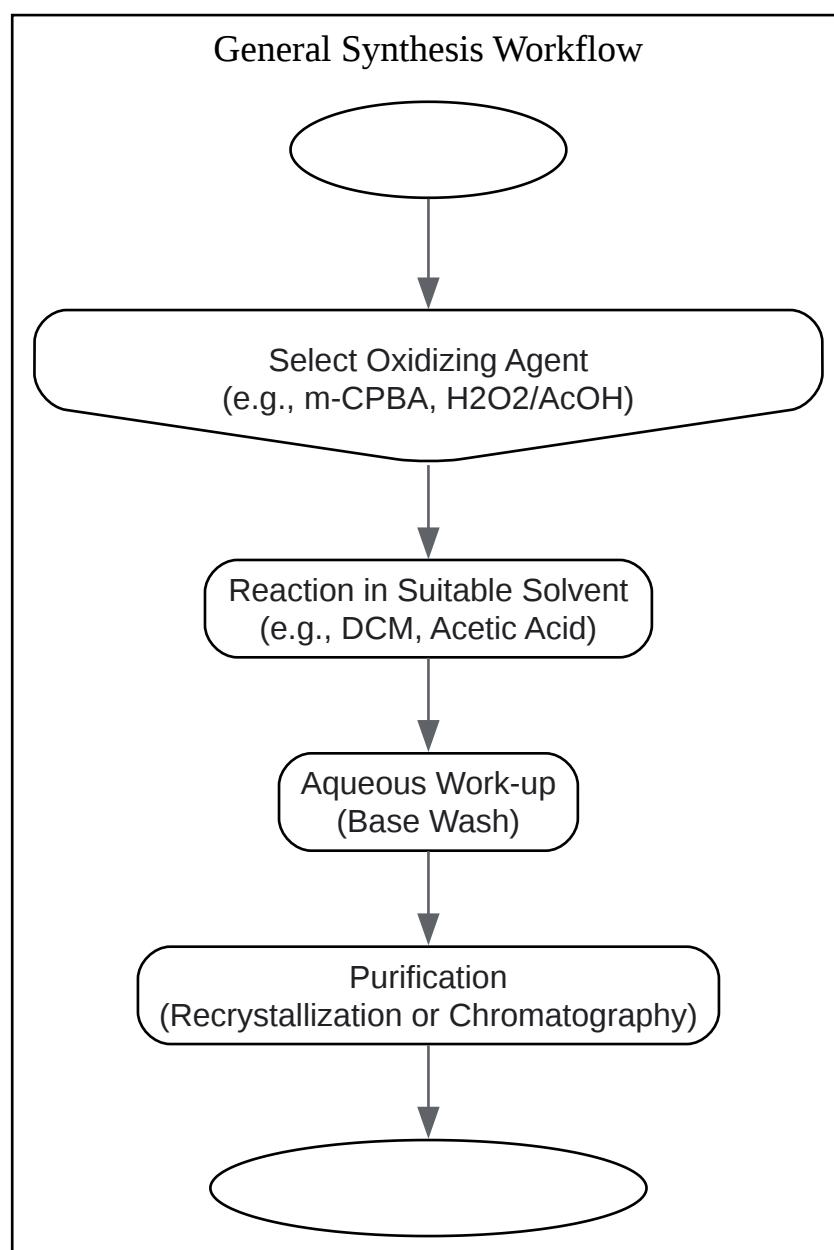
Isoquinoline N-oxide, a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis, has a rich history dating back to the early 20th century. Its unique electronic properties, conferred by the N-oxide functional group, render it a versatile intermediate for the synthesis of a wide array of functionalized isoquinoline derivatives. This technical guide provides a comprehensive overview of the history, discovery, synthesis, and reactivity of **isoquinoline N-oxide**, supplemented with detailed experimental protocols, tabulated spectroscopic data, and graphical representations of key chemical pathways.

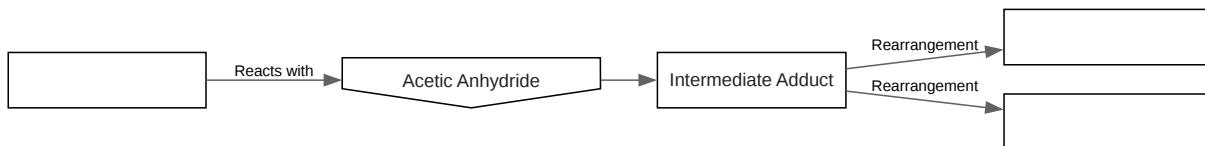
History and Discovery

The parent isoquinoline was first isolated from coal tar in 1885.^[1] However, the introduction of the N-oxide functionality to the isoquinoline scaffold occurred several decades later. The first reported synthesis of **isoquinoline N-oxide** is attributed to Meisenheimer in 1926, who utilized perbenzoic acid for the oxidation of isoquinoline.^[2] This work was a part of broader investigations into the reactivity of tertiary amines with peroxy acids.

Later, in 1945, Ochiai and colleagues reported the synthesis of **isoquinoline N-oxide** using monoperphthalic acid.^[2] These early methods laid the foundation for the exploration of the chemical properties and synthetic utility of **isoquinoline N-oxide**. The development of various

oxidizing agents in the subsequent years has led to more efficient and safer protocols for its preparation.



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References

- 1. researchgate.net [researchgate.net]
- 2. orgsyn.org [orgsyn.org]
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